

Application Notes: In Vitro Efficacy of Metalaxyl-M Against Pythium spp.

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Compound of Interest

Compound Name: Metalaxyl-M

Cat. No.: B166274

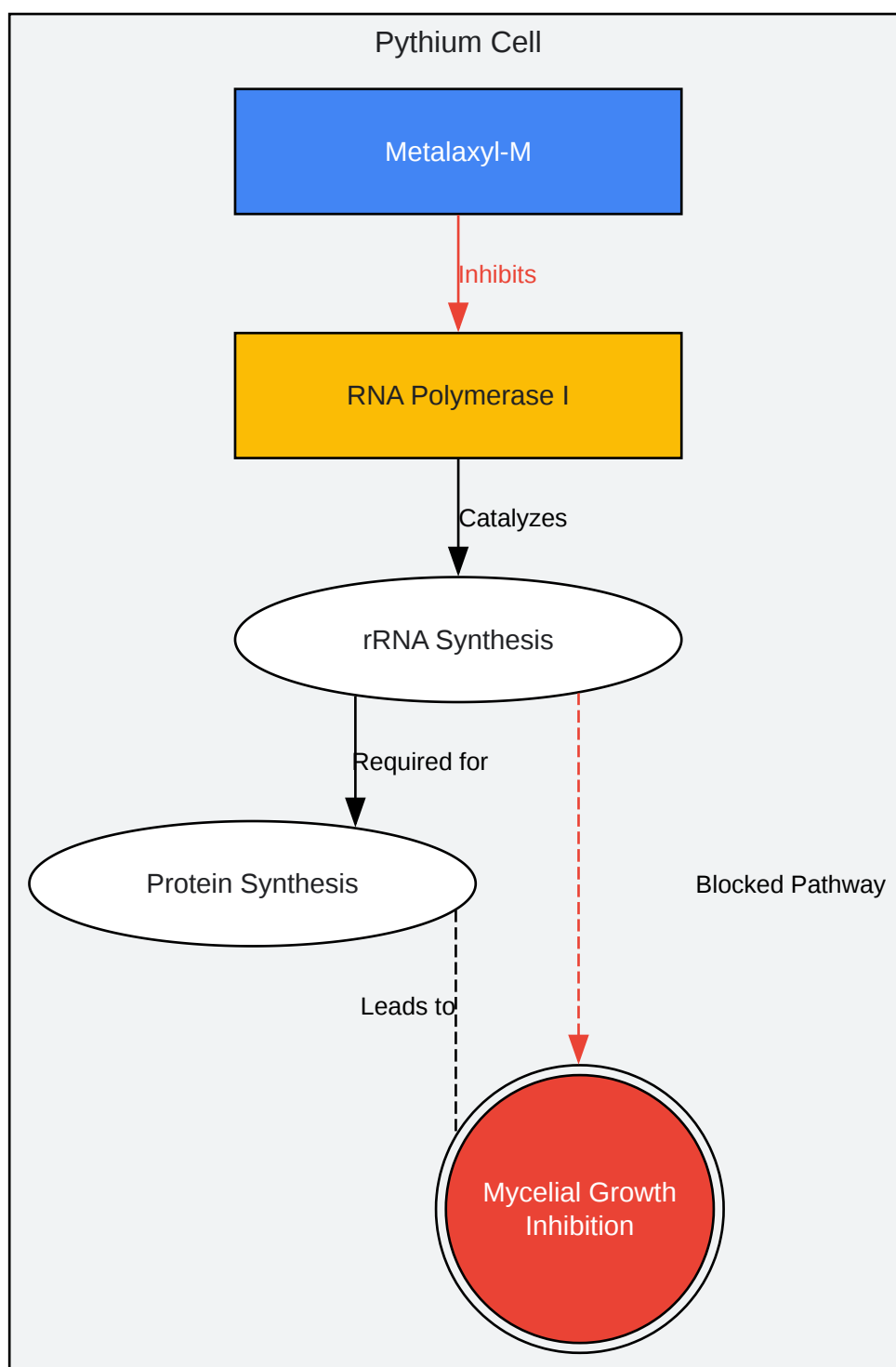
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Introduction

Pythium spp. are a genus of oomycetes, commonly known as "water molds," that are significant plant pathogens responsible for diseases like damping-off, seed rot, and root rot in a wide range of crops.[1][2][3] **Metalaxyl-M** (also known as mefenoxam), the R-enantiomer of metalaxyl, is a systemic phenylamide fungicide widely used for the control of oomycete pathogens.[4][5] Its primary mode of action is the specific inhibition of ribosomal RNA (rRNA) synthesis by targeting RNA polymerase I, which halts mycelial growth and development.[4] However, the efficacy of **Metalaxyl-M** can vary significantly between different Pythium species and even among isolates of the same species, with resistance being a growing concern in agricultural settings.[6][7][8][9] Therefore, standardized laboratory protocols are essential for determining the sensitivity of Pythium isolates to **Metalaxyl-M**, aiding in effective disease management strategies and resistance monitoring.

Mechanism of Action

Metalaxyl-M selectively targets oomycetes by interfering with nucleic acid synthesis. The fungicide is absorbed by the pathogen and systemically translocated, where it inhibits the activity of RNA polymerase I. This enzyme is crucial for the transcription of ribosomal RNA genes. By disrupting rRNA synthesis, **Metalaxyl-M** effectively stops the production of ribosomes, which are essential for protein synthesis, ultimately leading to the cessation of fungal growth and reproduction.[4]



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Caption: Mechanism of action of **Metalaxyl-M** in *Pythium* spp.

Data Summary: Sensitivity of *Pythium* spp. to Metalaxyl-M

The effective concentration of **Metalaxyl-M** required to inhibit 50% of mycelial growth (EC₅₀) is a key metric for assessing sensitivity. EC₅₀ values can vary widely, indicating a spectrum from high sensitivity to resistance.

Pythium Species	EC ₅₀ Range (µg/mL)	Sensitivity Level	Reference(s)
<i>Pythium ultimum</i> var. <i>sporangiiferum</i>	0.05 - 1.30	Sensitive to Moderately Sensitive	[10] [11]
<i>Pythium aphanidermatum</i>	1.19 - 3.12	Lower Sensitivity	[10] [11]
<i>Pythium oopapillum</i>	>60 (Resistant Isolate)	Resistant	[12] [13]
<i>Pythium sylvaticum</i>	Variable	Sensitive to Moderately Sensitive	[12] [13]
<i>Pythium torulosum</i>	Variable	Sensitive to Moderately Sensitive	[12] [13]
<i>Pythium dissotocum</i>	>100	Resistant	[6]
Various <i>Pythium</i> spp.	< 1.0	Sensitive	[6]
Various <i>Pythium</i> spp.	1.0 - 10.0	Lower Sensitivity	[6]

Experimental Protocols

Protocol 1: Mycelial Growth Inhibition Assay for EC₅₀ Determination

This protocol details the "poisoned food technique" to assess the sensitivity of *Pythium* spp. to **Metalaxyl-M** by measuring the inhibition of mycelial growth on fungicide-amended agar.[\[10\]](#)[\[11\]](#)
[\[14\]](#)

1. Materials and Reagents

- Pure cultures of *Pythium* spp. isolates
- Potato Dextrose Agar (PDA) or Corn Meal Agar (CMA)[10][11][15]
- **Metalaxyl-M** (e.g., commercial formulation like Ridomil Gold® SL)[16]
- Sterile distilled water
- Ethanol (for sterile work)
- 90 mm Petri dishes
- Sterile cork borer (5 mm diameter) or scalpel
- Incubator set to 20-25°C[11]
- Micropipettes and sterile tips
- Ruler or calipers

2. Procedure

2.1. Preparation of *Pythium* Cultures

- Subculture isolates of *Pythium* spp. onto fresh PDA or CMA plates.
- Incubate at 20-25°C in the dark for 3-5 days, or until the colony is actively growing and covers a significant portion of the plate. Actively growing cultures are essential for consistent results.[13]

2.2. Preparation of Fungicide Stock and Working Solutions

- Prepare a high-concentration stock solution of **Metalaxyl-M** (e.g., 1000 µg/mL active ingredient [a.i.]) in sterile distilled water.
- From the stock solution, perform serial dilutions to create working solutions that will yield the desired final concentrations in the agar media. A common logarithmic series is 0.01, 0.1, 1,

10, and 100 µg/mL.[10][11]

2.3. Preparation of Fungicide-Amended Media

- Prepare PDA or CMA according to the manufacturer's instructions and autoclave.
- Allow the molten agar to cool in a water bath to approximately 50-55°C. Holding the agar at this temperature is crucial to prevent both solidification and thermal degradation of the fungicide.
- Add the calculated volume of the appropriate **Metalaxyl-M** working solution to the molten agar to achieve the desired final concentrations. For example, add 1 mL of a 100 µg/mL solution to 99 mL of agar for a final concentration of 1 µg/mL.
- Also, prepare control plates containing agar with sterile distilled water added instead of the fungicide solution.
- Swirl each flask gently but thoroughly to ensure even distribution of the fungicide.
- Aseptically pour approximately 20 mL of the amended or control agar into each sterile 90 mm Petri dish and allow it to solidify.

2.4. Inoculation

- Using a sterile 5 mm cork borer, cut mycelial plugs from the advancing edge of the actively growing *Pythium* cultures.[16]
- Place one mycelial plug, mycelium-side down, in the center of each fungicide-amended and control plate.
- Prepare three to four replicate plates for each concentration and each isolate being tested. [13]

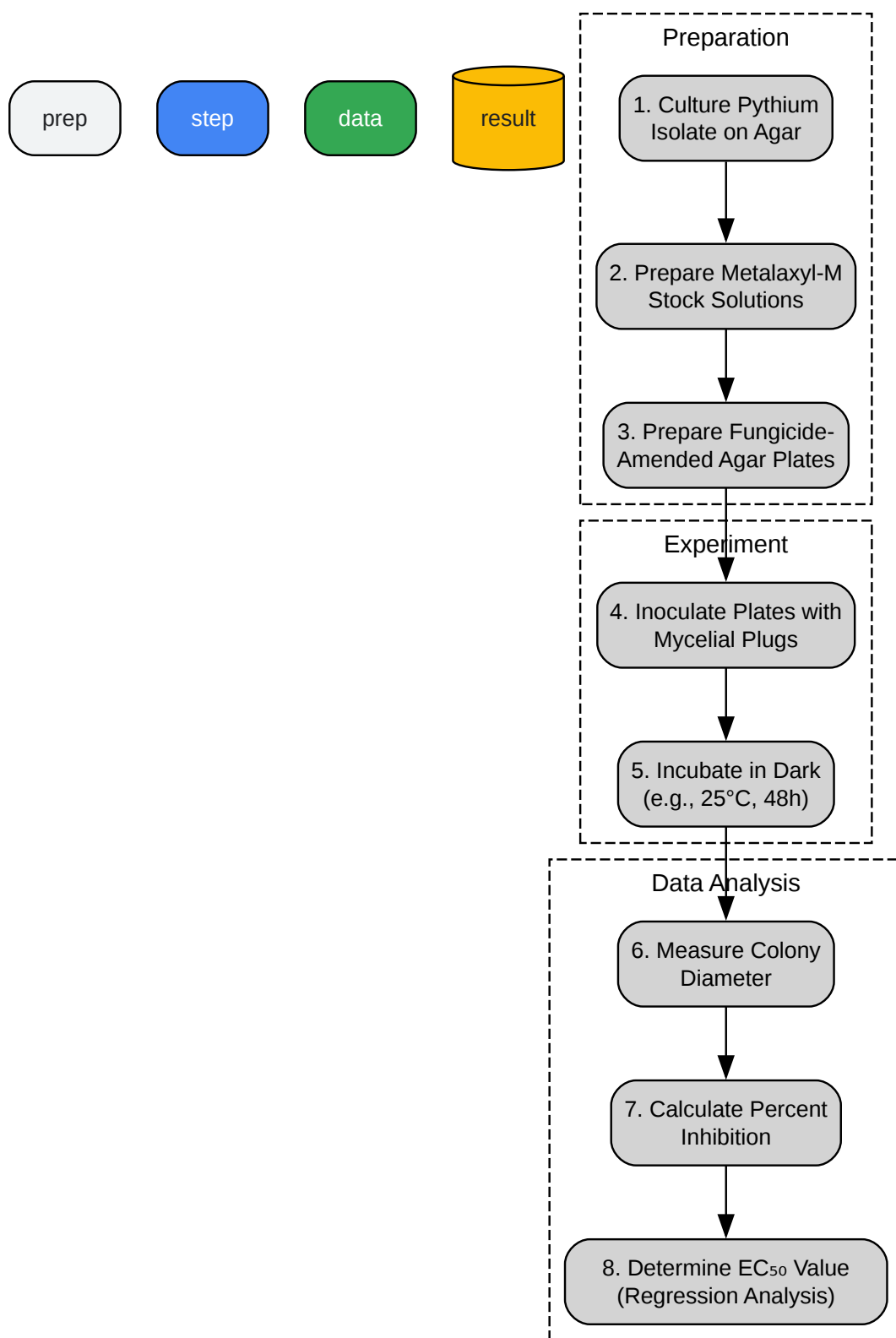
2.5. Incubation

- Incubate the plates in an inverted position in the dark at 20-25°C.[11] The optimal temperature may vary by *Pythium* species.[12][13]

- Incubate for a period sufficient for the mycelium on the control plates to grow substantially but not cover the entire plate (e.g., 48-96 hours).[11][13] The fast growth rate of some *Pythium* species requires regular monitoring.[16]

2.6. Data Collection and Analysis

- After the incubation period, measure the colony diameter (in mm) for each plate. Take two perpendicular measurements and calculate the average. Subtract the diameter of the initial plug (5 mm) from the measurement.
- Calculate the percentage of mycelial growth inhibition for each concentration relative to the control using the following formula:
 - $\text{Percent Inhibition (\%)} = [(DC - DT) / DC] \times 100$
 - Where DC is the average colony diameter of the control and DT is the average colony diameter of the treated plate.
- To determine the EC₅₀ value, perform a probit or logit regression analysis by plotting the percent inhibition against the log-transformed fungicide concentrations.[11] The EC₅₀ is the concentration that results in 50% inhibition of mycelial growth.



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Caption: Workflow for in vitro sensitivity testing of *Pythium* spp.

Protocol 2: Oospore Germination Assay

This protocol provides a framework for assessing the effect of **Metalaxyl-M** on the germination of *Pythium* oospores, which are critical survival structures.

1. Oospore Production and Harvesting

- Grow *Pythium* isolates on a suitable medium for oospore production (e.g., V8 juice agar or cornmeal agar) for 2-4 weeks.
- Harvest oospores by flooding the plates with sterile water, scraping the surface, and homogenizing the mycelial mat in a blender.
- Filter the suspension through cheesecloth to remove large mycelial fragments. Centrifuge and wash the oospore pellet several times with sterile water.

2. Fungicide Treatment and Incubation

- Suspend the cleaned oospores in sterile water to a known concentration.
- Prepare a range of **Metalaxyl-M** concentrations in sterile water.
- Mix the oospore suspension with the fungicide solutions and incubate for a defined period (e.g., 24 hours). Include a water-only control.
- After incubation, wash the oospores to remove the fungicide and plate them on a nutrient-rich medium like water agar supplemented with a germination stimulant if necessary.^[17]
- Incubate the plates under optimal germination conditions (e.g., 25-35°C).^[17]

3. Assessment of Germination

- After 12-24 hours, examine the plates under a microscope.^[17]
- Count the number of germinated and non-germinated oospores in several fields of view (at least 100 oospores per replicate).
- An oospore is considered germinated if a germ tube is visible.

- Calculate the percentage of germination and compare the results across the different **Metalaxyl-M** concentrations to determine inhibitory effects.

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References

- 1. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 2. researchgate.net [researchgate.net]
- 3. [PDF] Characterization of Pythium spp. from three Ohio fields for pathogenicity on corn and soybean and metalaxyl sensitivity. | Semantic Scholar [semanticscholar.org]
- 4. turfcareaus.com.au [turfcareaus.com.au]
- 5. syngentaseedcare.com [syngentaseedcare.com]
- 6. researchgate.net [researchgate.net]
- 7. Frequency, Virulence, and Metalaxyl Sensitivity of Pythium spp. Isolated from Apple Roots Under Conventional and Organic Production Systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 10. Variability in Sensitivity to Metalaxyl in vitro, Pathogenicity, and Control of Pythium spp. on Sugar Beet - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 12. tandfonline.com [tandfonline.com]
- 13. tandfonline.com [tandfonline.com]
- 14. ijcmas.com [ijcmas.com]
- 15. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 16. mdpi.com [mdpi.com]
- 17. apsnet.org [apsnet.org]

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